

# Application Notes and Protocols for Nickel-Chromium Alloys in High-Temperature Applications

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: *chromium;nickel*

CAS No.: *90620-98-7*

Cat. No.: *B14356596*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the properties, applications, and relevant testing protocols for nickel-chromium (Ni-Cr) and related nickel-based superalloys in high-temperature environments. The information is intended to guide researchers and professionals in selecting and evaluating these materials for demanding applications.

## Introduction to Nickel-Chromium Alloys

Nickel-chromium alloys are a cornerstone in high-temperature materials science due to their exceptional combination of high strength, toughness, and outstanding resistance to oxidation and corrosion at elevated temperatures. The addition of chromium to nickel creates a stable, adherent chromium oxide ( $\text{Cr}_2\text{O}_3$ ) layer on the surface, which protects the underlying alloy from further oxidation, even at temperatures exceeding  $1000^\circ\text{C}$ .

Key characteristics of these alloys include:

- **High Mechanical Strength at Elevated Temperatures:** They maintain their load-bearing capabilities at high temperatures.
- **Excellent Oxidation Resistance:** The formation of a protective chromia scale is crucial for their longevity in high-temperature, oxidizing environments.
- **Superb Corrosion Resistance:** They perform reliably in a variety of corrosive media, including acidic and chloride-containing environments.
- **Good Processability:** These alloys can be readily fabricated into various forms, such as wires, sheets, plates, and forgings.

## Common High-Temperature Nickel-Chromium Alloys and Their Applications

Several nickel-chromium based superalloys have been developed to meet the demands of various high-temperature applications, particularly in the aerospace, power generation, and chemical processing industries.

Table 1: Common High-Temperature Nickel-Chromium Alloys and Their Applications

Alloy Designation (UNS)	Common Name	Nominal Composition (wt. %)	Key Features	Typical High-Temperature Applications
N06600	Inconel 600	Ni: 72, Cr: 14-17, Fe: 6-10	Good high-temperature strength and resistance to chloride-ion stress corrosion cracking.	Furnace components, chemical and food processing equipment, nuclear engineering.
N06625	Inconel 625	Ni: ≥58, Cr: 20-23, Mo: 8-10, Nb: 3.15-4.15	Excellent fabricability and resistance to a wide range of corrosive environments, particularly pitting and crevice corrosion.	Aerospace components (exhaust systems, heat exchangers), chemical processing equipment, marine applications.
N07718	Inconel 718	Ni: 50-55, Cr: 17-21, Fe: bal, Nb: 4.75-5.5, Mo: 2.8-3.3, Ti: 0.65-1.15, Al: 0.2-0.8	High strength up to 700°C (1300°F) and good weldability.	Gas turbine engine components (discs, blades), high-speed airframe parts, cryogenic tankage.
N07750	Inconel X-750	Ni: ≥70, Cr: 14-17, Fe: 5-9, Ti: 2.25-2.75, Al: 0.4-1.0, Nb: 0.7-1.2	High stress-rupture strength and creep resistance up to 700°C (1300°F).	Gas turbines, rocket engines, nuclear reactors, pressure vessels.
R30188	Haynes 188	Co: bal, Cr: 20-24, Ni: 20-24, W:	Excellent high-temperature	Gas turbine engine

		13-15, La: 0.03-0.12	strength and oxidation resistance up to 1095°C (2000°F).	components (combustors, afterburners).
N06002	Hastelloy X	Ni: bal, Cr: 20.5-23, Fe: 17-20, Mo: 8-10, Co: 0.5-2.5	Excellent forming and welding characteristics, and resistance to oxidizing, reducing, and neutral atmospheres.	Gas turbine engine components (combustion cans, transition ducts), industrial furnaces.

## Experimental Protocols for Material Characterization

### High-Temperature Tensile Testing

This test determines the strength and ductility of nickel-chromium alloys at elevated temperatures.

Applicable Standard: ASTM E21 - Standard Test Methods for Elevated Temperature Tension Tests of Metallic Materials.

Protocol:

- Specimen Preparation: Prepare standardized tensile specimens as per ASTM E8/E8M.
- System Setup:
  - Mount the specimen in a universal testing machine equipped with a high-temperature furnace and an extensometer suitable for elevated temperatures.
  - Attach thermocouples to the specimen's gauge section to monitor and control the temperature accurately.
- Heating and Temperature Stabilization:

- Heat the specimen to the desired test temperature at a controlled rate.
- Hold the specimen at the test temperature for a soaking period to ensure thermal equilibrium.
- Tensile Loading:
  - Apply a uniaxial tensile load at a constant strain rate until the specimen fractures.
  - Continuously record the load and elongation data.
- Data Analysis:
  - Generate a stress-strain curve from the recorded data.
  - Determine the following properties:
    - Ultimate Tensile Strength (UTS)
    - Yield Strength (YS) (typically at 0.2% offset)
    - Elongation (%El)
    - Reduction of Area (%RA)

Table 2: Example Tensile Properties of Inconel 625 at Elevated Temperatures

Temperature (°C)	Ultimate Tensile Strength (MPa)	0.2% Yield Strength (MPa)	Elongation (%)
Room Temperature	930	520	45
540	830	415	40
650	800	400	35
760	620	380	25
870	345	275	30
980	170	140	50

Note: These are typical values and can vary based on the specific heat treatment and processing of the material.

## Creep and Stress-Rupture Testing

This test evaluates the long-term deformation and rupture behavior of materials under a constant load at high temperatures.

Applicable Standard: ASTM E139 - Standard Test Methods for Conducting Creep, Creep-Rupture, and Stress-Rupture Tests of Metallic Materials.

Protocol:

- Specimen Preparation: Prepare standardized creep test specimens.
- System Setup:
  - Mount the specimen in a creep testing frame equipped with a high-temperature furnace.
  - Attach an extensometer to the specimen to measure strain.
- Heating and Temperature Stabilization:
  - Heat the specimen to the specified test temperature and allow it to stabilize.
- Loading:
  - Apply a constant tensile load to the specimen.
- Data Collection:
  - For a creep test, record the strain as a function of time.
  - For a stress-rupture test, record the time to fracture.
- Data Analysis:
  - Plot the creep strain versus time to determine the creep rate.

- Plot stress versus rupture time (log-log scale) to generate a stress-rupture curve.

Table 3: Example Stress-Rupture Life of a Nickel-Based Superalloy

Temperature (°C)	Stress (MPa)	Rupture Life (hours)
732	552	100
816	345	150
871	241	200
982	103	500

Note: These values are illustrative and depend on the specific alloy and its condition.

## High-Temperature Oxidation Testing

This test assesses the resistance of alloys to oxidation at elevated temperatures.

Protocol:

- Specimen Preparation: Prepare coupons of the alloy with a known surface area and initial weight.
- Exposure:
  - Place the specimens in a high-temperature furnace with a controlled atmosphere (e.g., static air, flowing air).
  - Expose the specimens for a predetermined duration at the test temperature. Cyclic oxidation tests, involving repeated heating and cooling cycles, are often used to simulate real-world conditions.
- Analysis:
  - After exposure, measure the weight change of the specimens. A weight gain indicates the formation of an oxide scale.

- Analyze the surface and cross-section of the oxidized specimens using techniques like Scanning Electron Microscopy (SEM) and X-ray Diffraction (XRD) to characterize the oxide scale morphology and composition.

## Pitting and Crevice Corrosion Testing

This test evaluates the localized corrosion resistance of alloys in aggressive environments.

Applicable Standard: ASTM G48 - Standard Test Methods for Pitting and Crevice Corrosion Resistance of Stainless Steels and Related Alloys by Use of Ferric Chloride Solution.

Protocol (Method A for Pitting):

- Specimen Preparation: Prepare test specimens with a specific surface finish.
- Test Solution: Prepare a 6% ferric chloride ( $\text{FeCl}_3$ ) solution.
- Exposure:
  - Immerse the specimens in the test solution for a specified period (e.g., 72 hours) at a constant temperature.
- Evaluation:
  - After exposure, clean the specimens and examine them for pitting.
  - Measure the weight loss and calculate the corrosion rate.
  - The Critical Pitting Temperature (CPT) can be determined by conducting the test at various temperatures.

Protocol (Method B for Crevice Corrosion):

- Specimen Preparation: Attach crevice-forming devices (e.g., TFE-fluorocarbon blocks) to the specimens.
- Exposure: Immerse the creviced specimens in the ferric chloride solution as described for the pitting test.

- Evaluation:
  - After exposure, remove the crevice formers and inspect the area underneath for crevice corrosion.
  - The Critical Crevice Temperature (CCT) can be determined by testing at different temperatures.

## Microstructural Analysis

Characterizing the microstructure is crucial for understanding the relationship between processing, structure, and properties of nickel-chromium alloys.

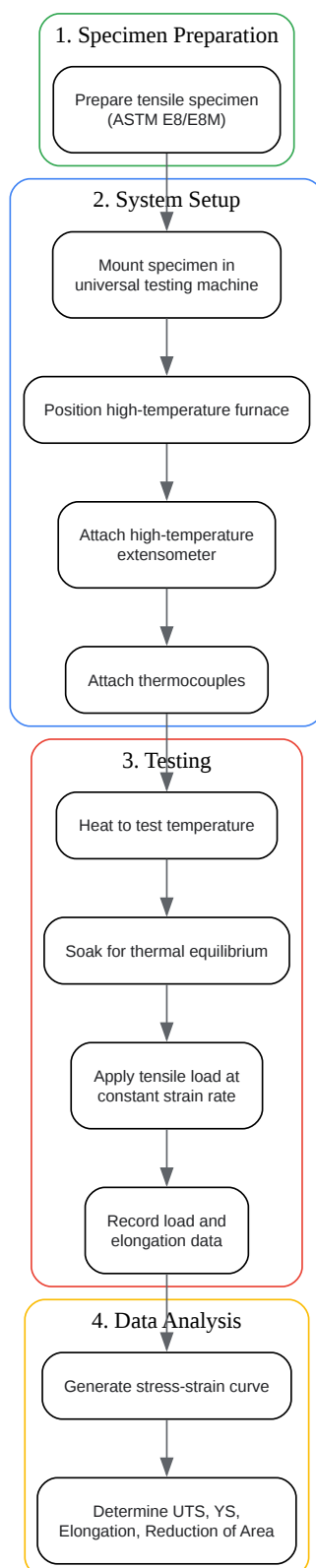
Protocol:

- Sample Preparation:
  - Cut a section from the alloy.
  - Mount the section in an epoxy resin.
  - Grind the surface with successively finer silicon carbide papers.
  - Polish the ground surface using diamond slurries and a final polish with colloidal silica to achieve a mirror-like finish.
- Etching:
  - Etch the polished surface with a suitable reagent (e.g., Kalling's No. 2, Glyceregia, or an electrolytic etch) to reveal the microstructural features such as grain boundaries and precipitates.
- Imaging and Analysis:
  - Examine the etched surface using optical microscopy and Scanning Electron Microscopy (SEM).

- Use Energy Dispersive X-ray Spectroscopy (EDS) in the SEM to determine the elemental composition of different phases.
- Perform quantitative analysis of features like grain size (e.g., using ASTM E112) and the size, morphology, and distribution of strengthening phases (e.g., gamma prime precipitates).

## Visualizations

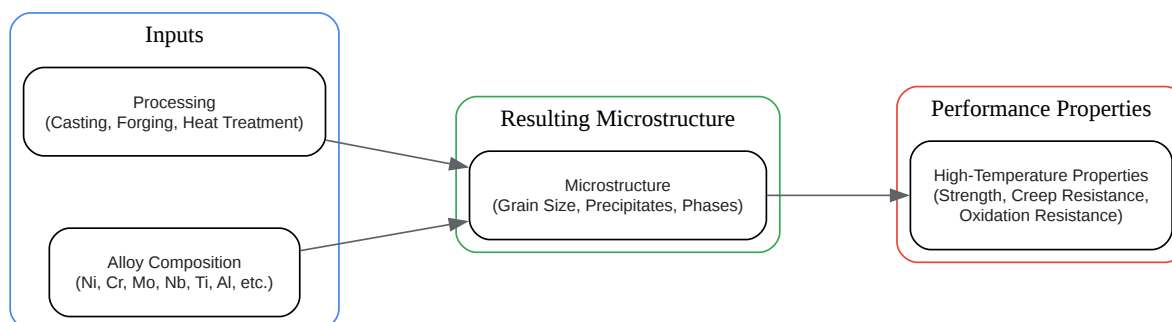
## Experimental Workflow for High-Temperature Tensile Testing



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Caption: Workflow for High-Temperature Tensile Testing of Ni-Cr Alloys.

## Logical Relationship: Composition, Processing, Microstructure, and Properties



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Caption: Interrelationship of factors influencing high-temperature properties.

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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

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